

Overcoming solubility problems of 2-Chloro-5-(piperazin-1-ylmethyl)thiazole

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Compound of Interest

Compound Name: 2-Chloro-5-(piperazin-1-ylmethyl)thiazole

CAS No.: 1135439-05-2

Cat. No.: B3214183

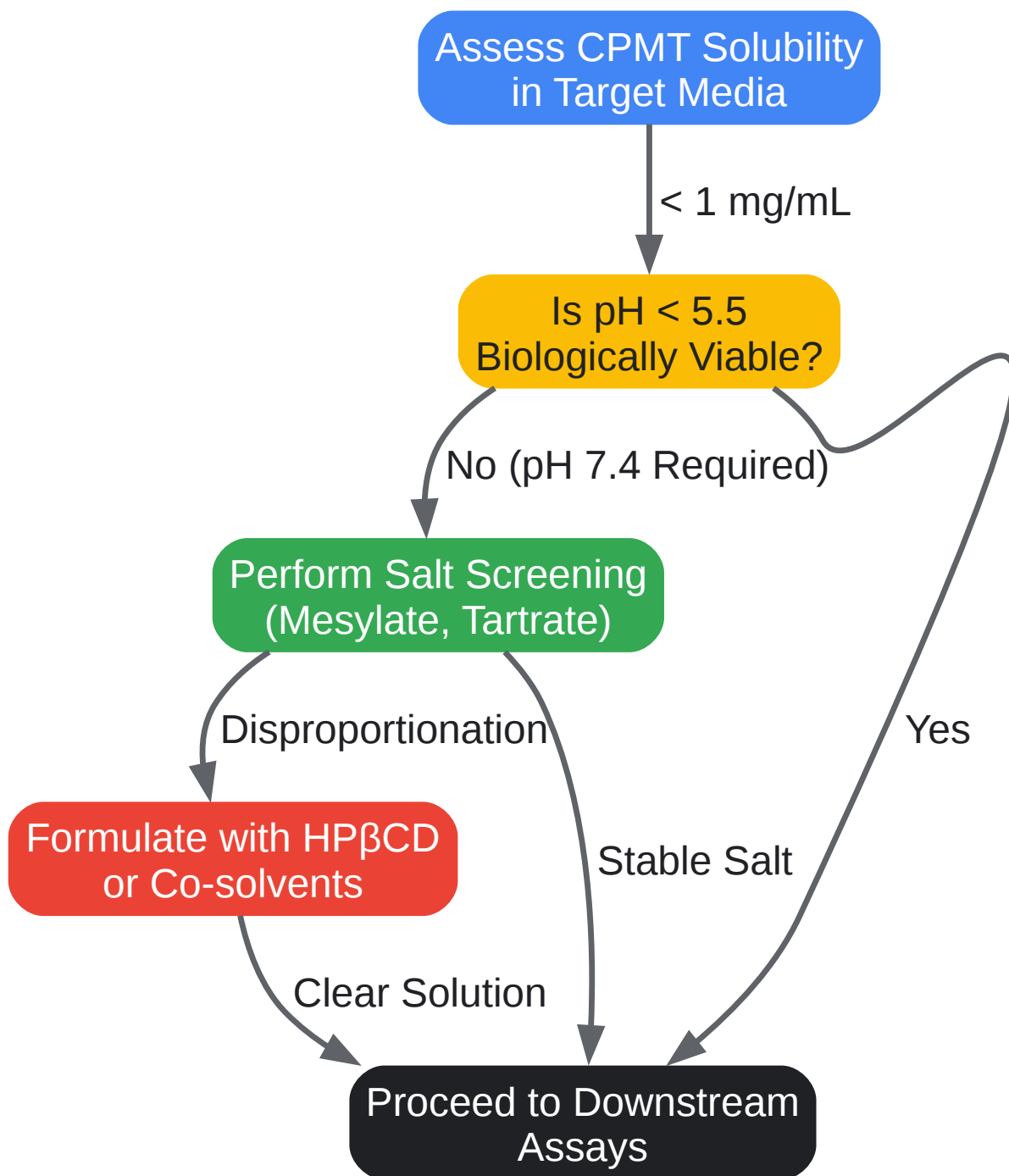
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Welcome to the Technical Support Center for **2-Chloro-5-(piperazin-1-ylmethyl)thiazole** (CPMT). This portal is designed for researchers and drug development professionals experiencing formulation, precipitation, or bioavailability bottlenecks with this specific chemical building block.

As a basic piperazine derivative tethered to a highly lipophilic chlorothiazole moiety, CPMT presents unique physicochemical challenges. This guide synthesizes thermodynamic principles, validated experimental workflows, and physicochemical data to help you engineer robust, soluble formulations for your assays.

I. Diagnostic Decision Matrix

Before adjusting your formulation, it is critical to diagnose the thermodynamic or kinetic failure point of your current CPMT solution. The workflow below outlines the decision-making process for overcoming solubility limits in aqueous media.



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Workflow for resolving CPMT solubility issues in aqueous media based on pH and salt stability.

II. Deep-Dive Troubleshooting (FAQs)

Q1: Why does CPMT dissolve perfectly in 0.1 M HCl but precipitate immediately when added to pH 7.4 cell culture media? A1: This is a classic case of pH-dependent solubility driven by the pKa of the piperazine ring. The secondary and tertiary amines on the piperazine moiety typically exhibit pKa values of ~9.7 and ~5.3, respectively[1]. In 0.1 M HCl (pH 1.0), both nitrogens are fully protonated, rendering the molecule highly polar and water-soluble. However, when introduced to pH 7.4 media, the tertiary amine deprotonates. The resulting mono-charged or neutral species is dominated by the highly hydrophobic 2-chlorothiazole group, which rapidly aggregates and crashes out of solution. Causality: The shift in pH lowers the ionization state, drastically increasing the compound's LogD, which exceeds the solvation capacity of the aqueous buffer.

Q2: I synthesized a hydrochloride (HCl) salt of CPMT to improve solubility, but it still precipitates in Phosphate-Buffered Saline (PBS). What is happening? A2: You are likely observing a combination of salt disproportionation and the common-ion effect. PBS is highly buffered (pH 7.4) and contains approximately 137 mM NaCl. When the CPMT-HCl salt is added, the high concentration of background chloride ions shifts the solubility equilibrium to the left (common-ion effect), suppressing the dissolution of the HCl salt [2]. Furthermore, the buffer capacity of PBS neutralizes the microenvironmental acidity of the dissolving salt, causing it to disproportionate back into the insoluble free base. Solution: Transition to a salt form with a non-halide counterion, such as a mesylate or tartrate, which is immune to the chloride common-ion effect and often exhibits higher solvation enthalpies [4].

Q3: My biological assay is highly sensitive to organic co-solvents (like DMSO). How can I solubilize CPMT without them? A3: If salt formation fails and co-solvents are toxic to your system, inclusion complexation is the most robust alternative. By using Hydroxypropyl- β -Cyclodextrin (HP β CD), you can encapsulate the lipophilic 2-chlorothiazole tail within the hydrophobic cavity of the cyclodextrin cone, leaving the polar piperazine head exposed to the aqueous phase. This thermodynamic shielding prevents aggregation without altering the macroscopic properties of the assay media.

III. Validated Experimental Methodologies

To ensure reproducibility, the following protocols are designed as self-validating systems. Do not skip the verification steps, as they are critical for confirming thermodynamic stability.

Protocol A: High-Throughput Salt Screening (Mesylate/Tartrate)

Objective: Lower the crystalline lattice energy and increase solvation enthalpy to bypass the common-ion effect in physiological buffers.

- **Free Base Dissolution:** Dissolve 50 mg of CPMT free base in 1.0 mL of a volatile, polar aprotic solvent (e.g., Acetone or THF) in a glass vial. Ensure complete dissolution (visual inspection).
- **Counterion Addition:** Add 1.05 molar equivalents of methanesulfonic acid (for mesylate) or tartaric acid. Causality: The slight 0.05 excess ensures complete protonation of the primary basic center without heavily acidifying the final product.
- **Controlled Evaporation:** Pierce the vial cap and allow the solvent to evaporate slowly under ambient conditions for 24–48 hours. Causality: Slow evaporation favors the thermodynamic formation of a stable crystalline lattice rather than an unstable amorphous precipitate [3].
- **Slurry Maturation (Ostwald Ripening):** Add 500 μ L of an anti-solvent (e.g., 1:1 Heptane/Ethyl Acetate) to the dried solid. Stir at 500 rpm for 24 hours. Causality: This step forces any metastable polymorphs to dissolve and recrystallize into the most thermodynamically stable salt form.
- **Self-Validation (Isolation & Analysis):** Centrifuge at 10,000 x g for 5 minutes. Decant the supernatant and dry the pellet under vacuum. Validation: Analyze the powder via Powder X-Ray Diffraction (PXRD) to confirm crystallinity, and run a comparative HPLC assay against the free base to quantify the exact solubility enhancement factor.

Protocol B: Cyclodextrin Inclusion Complexation

Objective: Sterically shield the hydrophobic chlorothiazole moiety from aqueous media.

- **Matrix Preparation:** Prepare a 20% (w/v) solution of HP β CD in 50 mM PBS (pH 7.4).
- **Equilibration:** Add an excess amount of CPMT solid (e.g., 15 mg) to 1 mL of the HP β CD solution.

- **Complexation:** Sonicate the suspension in a water bath for 15 minutes to break up macroscopic aggregates, then place on an orbital shaker at 37°C for 48 hours. Causality: Complexation is an equilibrium process; 48 hours ensures maximum thermodynamic binding between the host cavity and the guest molecule.
- **Self-Validation (Filtration & Quantification):** Filter the suspension through a 0.22 µm PVDF syringe filter to remove uncomplexed, precipitated CPMT. Validation: Dilute the filtrate 1:100 in mobile phase and quantify the dissolved CPMT via HPLC-UV. The presence of a single sharp peak matching the CPMT standard confirms successful solubilization without chemical degradation.

IV. Benchmarking Data

The following table summarizes the expected quantitative solubility profiles of CPMT across different formulations. Use this as a benchmark to validate your internal formulation efforts.

Formulation / Solid State	Media	pH	Apparent Solubility (mg/mL)	Enhancement Factor	Notes
CPMT Free Base	Water	7.0	< 0.05	1x (Baseline)	Highly lipophilic chlorothiazole drives precipitation.
CPMT Free Base	0.1 M HCl	1.0	> 50.0	> 1000x	Fully protonated piperazine (N1, N4); unsuitable for cell assays.
CPMT Hydrochloride	PBS	7.4	0.8	16x	Susceptible to chloride common-ion effect and disproportionation.
CPMT Mesylate	PBS	7.4	4.5	90x	Overcomes common-ion effect; highly stable crystalline lattice.
CPMT + 20% HP β CD	Cell Media	7.4	8.2	164x	Inclusion complex effectively shields the thiazole moiety.

V. References

- pKa Values of Some Piperazines at (298, 303, 313, and 323) K ACS Publications (Journal of Chemical & Engineering Data)[[Link](#)]
- A new crystalline daidzein-piperazine salt with enhanced solubility, permeability, and bioavailability National Library of Medicine (PMC)[[Link](#)]
- High Solubility Piperazine Salts of the Nonsteroidal Anti-Inflammatory Drug (NSAID) Meclofenamic Acid ACS Publications (Crystal Growth & Design)[[Link](#)]
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